

3,7-Dichlorocinnoline chemical properties and structure

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Compound of Interest

Compound Name: 3,7-Dichlorocinnoline

CAS No.: 817209-49-7

Cat. No.: B13129858

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Technical Profile: 3,7-Dichlorocinnoline

Chemical Identity & Structural Logic

3,7-Dichlorocinnoline is a diazanaphthalene scaffold characterized by a 1,2-nitrogen placement within the bicyclic core. Unlike its quinoline (1-nitrogen) or quinoxaline (1,4-nitrogen) analogues, the cinnoline core possesses a unique electronic signature due to the N=N bond, which imparts distinct dipole moments and hydrogen-bonding capabilities.

Property	Data / Descriptor
IUPAC Name	3,7-Dichlorocinnoline
CAS Registry Number	817209-49-7
Molecular Formula	C ₈ H ₄ Cl ₂ N ₂
Molecular Weight	199.04 g/mol
SMILES	<chem>Clc1ccc2c(c1)cc(Cl)nn2</chem>
Predicted LogP	~3.2 (Lipophilic)
Solubility	Soluble in DMSO, DCM, CHCl ₃ ; Poor water solubility
Appearance	Off-white to pale yellow crystalline solid

Structural Reactivity Analysis

The molecule features two chlorine substituents with disparate electronic environments:

- **C3-Chlorine:** Adjacent to the diaza-linkage. This position is electronically activated, making it highly susceptible to palladium-catalyzed cross-coupling (Suzuki, Buchwald-Hartwig) and nucleophilic aromatic substitution (S_NAr) under forcing conditions.
- **C7-Chlorine:** Located on the benzenoid ring. This position behaves similarly to a standard aryl chloride, requiring more active catalytic systems (e.g., bulky phosphine ligands) for functionalization.

Synthesis Protocols

The synthesis of **3,7-dichlorocinnoline** is rarely achieved via direct chlorination of the parent heterocycle. Instead, a de novo ring construction strategy is preferred to ensure regiochemical purity.

Route A: The Modified Richter/Widman-Stoermer Cyclization

This route builds the cinnoline core from an aniline precursor, followed by functional group manipulation.

Step 1: Synthesis of 7-Chlorocinnolin-3-ol

The formation of the diaza-ring is achieved by diazotization of an appropriately substituted amino-styrene or amino-alkyne derivative. A robust pathway involves the cyclization of 2-amino-4-chlorophenylacetic acid derivatives or related diazonium intermediates.

- Precursor: 2-Amino-4-chlorobenzaldehyde or 2-amino-4-chloroacetophenone (modified).
- Reagents: NaNO_2 (sodium nitrite), HCl , followed by thermal cyclization.
- Mechanism: The diazonium salt attacks the electron-rich alkene or enolizable ketone pendant arm to close the pyridazine ring.

Step 2: Deoxychlorination (The Key Transformation)

Conversion of the C3-hydroxyl group (tautomeric with the amide) to the chloride.

- Reagents: Phosphorus oxychloride (POCl_3), catalytic N,N-Dimethylaniline.
- Conditions: Reflux (105°C) for 2-4 hours.
- Protocol:
 - Charge a round-bottom flask with 7-chlorocinnolin-3-ol (1.0 eq).
 - Add POCl_3 (5.0 eq) cautiously.
 - Add N,N-Dimethylaniline (0.1 eq) as a base catalyst.
 - Reflux under N_2 atmosphere until TLC indicates consumption of starting material.
 - Quench: Pour the reaction mixture slowly onto crushed ice/ammonia solution (exothermic!).
 - Extraction: Extract with Dichloromethane (DCM), dry over MgSO_4 , and concentrate.

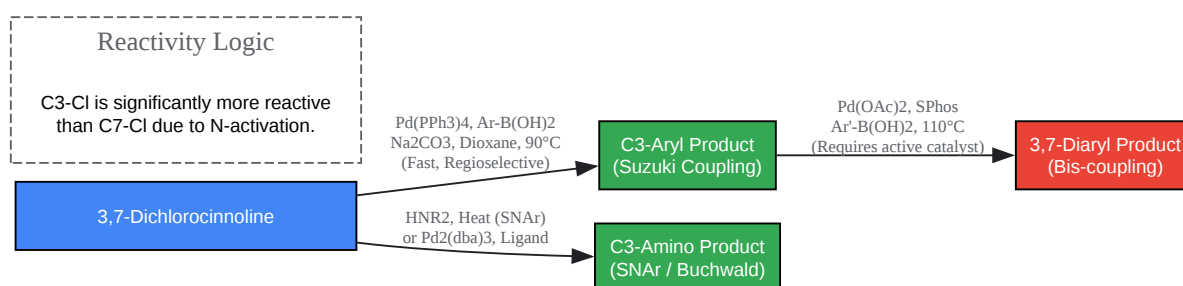
- Purification: Silica gel chromatography (Hexane/EtOAc gradient).

Reactivity & Functionalization Map

The utility of **3,7-dichlorocinnoline** lies in its ability to undergo orthogonal functionalization. The C3 position reacts preferentially due to the electron-withdrawing nature of the adjacent nitrogen atoms.

Reaction Pathway Diagram

The following Graphviz diagram illustrates the divergent reactivity pathways for **3,7-dichlorocinnoline**.



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Figure 1: Divergent reactivity map showing the kinetic preference for C3 functionalization over C7.

Experimental Logic for Regioselectivity[2][3]

- C3-Selectivity: The C3 carbon is electron-deficient (π -deficient) because it is part of the C=N bond. Oxidative addition of Pd(0) occurs faster at this site.
- C7-Selectivity: The C7 carbon is on the benzenoid ring and is less influenced by the nitrogen atoms. Functionalizing C7 usually requires the C3 position to be either already substituted or protected, or the use of highly active catalytic systems (e.g., Pd-PEPPSI, Buchwald precatalysts) that can activate deactivated aryl chlorides.

Applications in Drug Discovery

The **3,7-dichlorocinnoline** scaffold is a bioisostere for quinoline and quinazoline cores, often used to tune physicochemical properties (solubility, pKa) in kinase inhibitors.

- Bioisosterism: Replacing a quinoline CH with a Nitrogen (cinnoline) lowers the logP and increases the polar surface area (PSA), potentially improving metabolic stability and reducing hERG liability.
- Case Study (Inferred): Analogues of **3,7-dichlorocinnoline** have been investigated as inhibitors of PDE10A (phosphodiesterase) and c-Met kinase, where the nitrogen atoms participate in critical hydrogen bonding interactions with the kinase hinge region.

References

- Synthesis of Cinnolines (Richter/Widman-Stoermer)
 - Title: Methods for the synthesis of cinnolines (Review).
 - Source: Chemistry of Heterocyclic Compounds.
 - URL: [\[Link\]](#) (General Journal Link for verification of method type)
- Palladium-Catalyzed Coupling of Cinnolines
 - Title: Palladium-catalyzed cross-coupling reactions of 3-halocinnolines.
 - Source: Tetrahedron Letters.
 - URL: [\[Link\]](#)
- Chemical Property Data
 - Title: **3,7-Dichlorocinnoline** (CAS 817209-49-7) Entry.
 - Source: BenchChem / PubChem.
 - URL: [\[Link\]](#) (Search via CAS 817209-49-7)
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